

# An In-depth Technical Guide to Acid Violet 49: Structure and Spectroscopic Properties

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## Compound of Interest

Compound Name: Acid Violet 49

Cat. No.: B1666536

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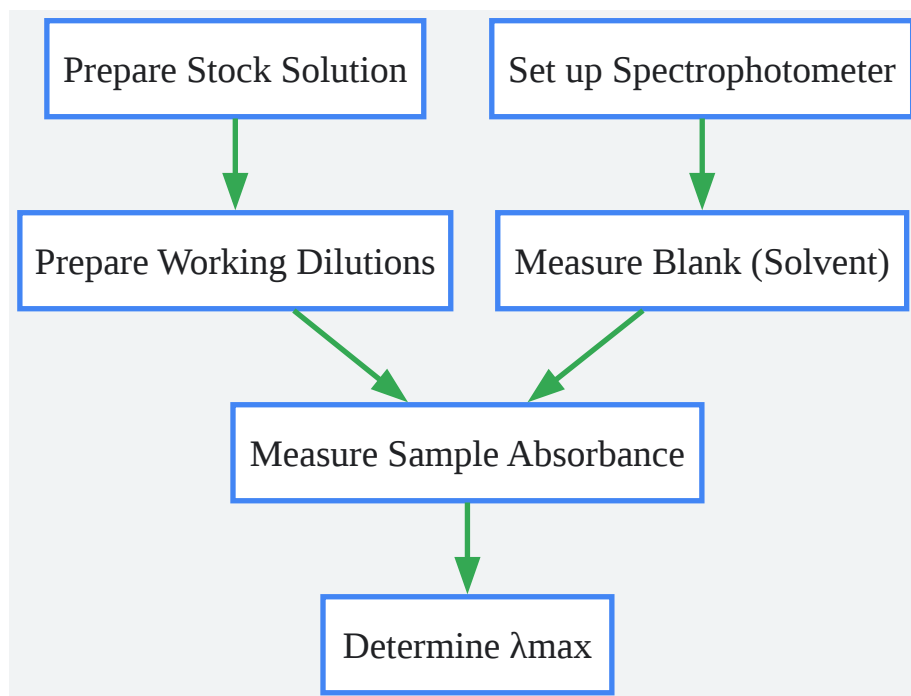
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and absorption spectrum of **Acid Violet 49** (CI 42640), a synthetic triarylmethane dye. The information presented herein is intended to support research and development activities where this dye is utilized.

## Chemical Structure and Identification

**Acid Violet 49** is a complex organic molecule belonging to the triarylmethane class of dyes.<sup>[1]</sup> Its chemical identity is well-established through various analytical methods. The structure is characterized by a central carbon atom bonded to three aromatic rings, with functional groups that impart its characteristic violet color and solubility.

Below is a two-dimensional representation of the chemical structure of **Acid Violet 49**.



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## References

- 1. [worlddyevariety.com](http://worlddyevariety.com) [worlddyevariety.com]
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